

Application Notes and Protocols for Conjugating Proteins with 4-arm-PEG-FITC

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Compound of Interest

Compound Name: 4-arm-PEG-FITC (MW 10000)

Cat. No.: B1672734

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed, step-by-step guide for the conjugation of proteins with 4-arm-PEG-FITC. The protocol is designed for researchers in academia and industry who are engaged in bioconjugation, drug delivery, and bio-imaging.

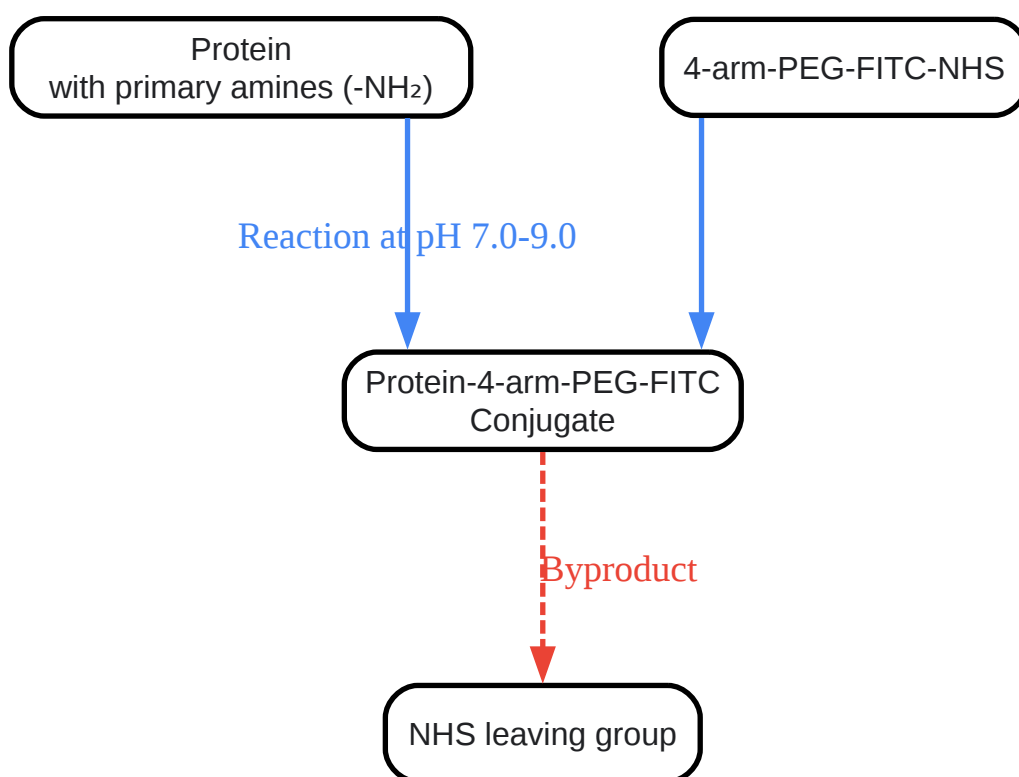
Introduction

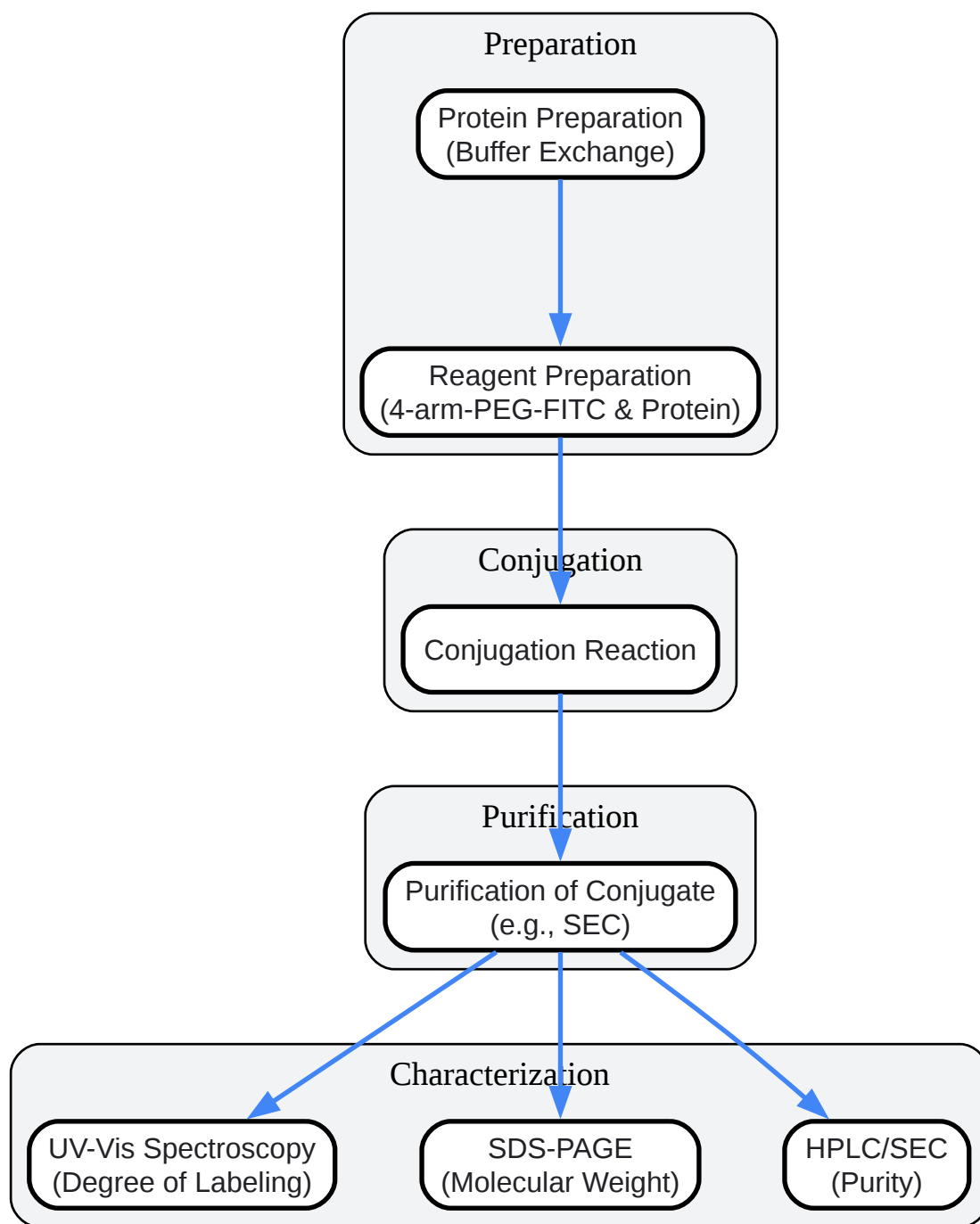
Polyethylene glycol (PEG) conjugation, or PEGylation, is a widely utilized bioconjugation technique to enhance the therapeutic properties of proteins. This process can improve protein solubility, stability, and circulation half-life, while reducing immunogenicity. The use of a 4-arm PEG scaffold provides a larger hydrodynamic volume compared to linear PEG of similar molecular weight, further enhancing these benefits. The incorporation of Fluorescein isothiocyanate (FITC), a commonly used fluorophore, allows for the tracking and visualization of the conjugated protein in various biological assays.

This guide details the materials, protocols, and characterization methods for conjugating proteins with 4-arm-PEG-FITC, assuming the 4-arm-PEG is functionalized with an amine-reactive group such as an N-hydroxysuccinimide (NHS) ester.

Chemical Reaction Pathway

The conjugation of a protein with 4-arm-PEG-FITC (assuming an NHS ester reactive group) proceeds via the reaction of the NHS ester with primary amine groups on the protein, primarily the ϵ -amine of lysine residues and the N-terminal α -amine. This reaction forms a stable amide bond.





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